

An In-depth Technical Guide to the Molecular Properties of Benzyl-PEG15-alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl-PEG15-alcohol*

Cat. No.: *B11932090*

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular weight and polydispersity of **Benzyl-PEG15-alcohol**, a bifunctional linker commonly employed in the development of targeted therapeutics such as Proteolysis Targeting Chimeras (PROTACs). This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the physicochemical properties of this reagent for its effective application in bioconjugation and drug design.

Core Molecular Characteristics

Benzyl-PEG15-alcohol is a well-defined chemical entity comprising a benzyl protecting group at one terminus of a polyethylene glycol (PEG) chain and a hydroxyl group at the other. The PEG chain consists of 15 repeating ethylene oxide units, which imparts hydrophilicity and favorable pharmacokinetic properties to the molecules it is conjugated with.

Molecular Weight

The theoretical molecular weight of **Benzyl-PEG15-alcohol** is a critical parameter for stoichiometric calculations in conjugation reactions and for the characterization of the resulting biomolecules. Based on its chemical formula, the molecular weight is established to be 768.93 g/mol [1][2].

Polydispersity

Polydispersity, quantified by the Polydispersity Index (PDI), is a measure of the heterogeneity of molecular weights within a polymer sample. It is calculated as the ratio of the weight-average molecular weight (Mw) to the number-average molecular weight (Mn) ($PDI = Mw/Mn$). For monodisperse polymers, which consist of molecules of a single, well-defined chain length, the PDI is theoretically 1.0.

Benzyl-PEG15-alcohol, having a discrete number of 15 ethylene glycol units, is considered a monodisperse PEG linker. Therefore, its PDI is expected to be very close to 1.0. This low polydispersity is a key advantage in pharmaceutical applications, as it ensures batch-to-batch consistency and a homogenous final product, which are critical for regulatory approval and clinical performance. In contrast, polydisperse PEGs are mixtures of PEG chains with varying lengths and are characterized by an average molecular weight and a broader PDI[3].

Summary of Molecular Properties

The key quantitative data for **Benzyl-PEG15-alcohol** are summarized in the table below for quick reference.

Property	Value	Description
Molecular Formula	C37H68O16	The elemental composition of the molecule.
Molecular Weight (MW)	768.93 g/mol [1][2]	The mass of one mole of the substance, crucial for reaction stoichiometry.
Polydispersity Index (PDI)	≈ 1.0 (Expected)	A measure of the uniformity of molecular weight in the sample; a value close to 1.0 indicates high homogeneity.

Experimental Determination of Molecular Weight and Polydispersity

The molecular weight and polydispersity of PEGylated compounds are experimentally determined using Gel Permeation Chromatography (GPC), also known as Size Exclusion

Chromatography (SEC). This technique separates molecules based on their hydrodynamic volume in solution.

Experimental Protocol: Gel Permeation Chromatography (GPC/SEC)

This protocol provides a general methodology for the characterization of **Benzyl-PEG15-alcohol** or similar PEGylated molecules. The specific parameters may require optimization based on the available instrumentation and the precise nature of the analyte.

Objective: To determine the weight-average molecular weight (M_w), number-average molecular weight (M_n), and Polydispersity Index (PDI) of **Benzyl-PEG15-alcohol**.

Materials:

- **Benzyl-PEG15-alcohol** sample
- High-performance liquid chromatography (HPLC) grade solvent (e.g., Tetrahydrofuran (THF) or Dimethylformamide (DMF))
- A set of narrow polystyrene or PEG standards with known molecular weights for calibration
- Solvent filters (0.22 μm)

Instrumentation:

- A GPC/SEC system equipped with a pump, an autosampler, a column oven, and a detector.
- A set of GPC columns suitable for the molecular weight range of the analyte.
- A differential refractive index (DRI) detector is commonly used for polymers like PEG. Multi-angle light scattering (MALLS) detectors can provide absolute molecular weight determination.

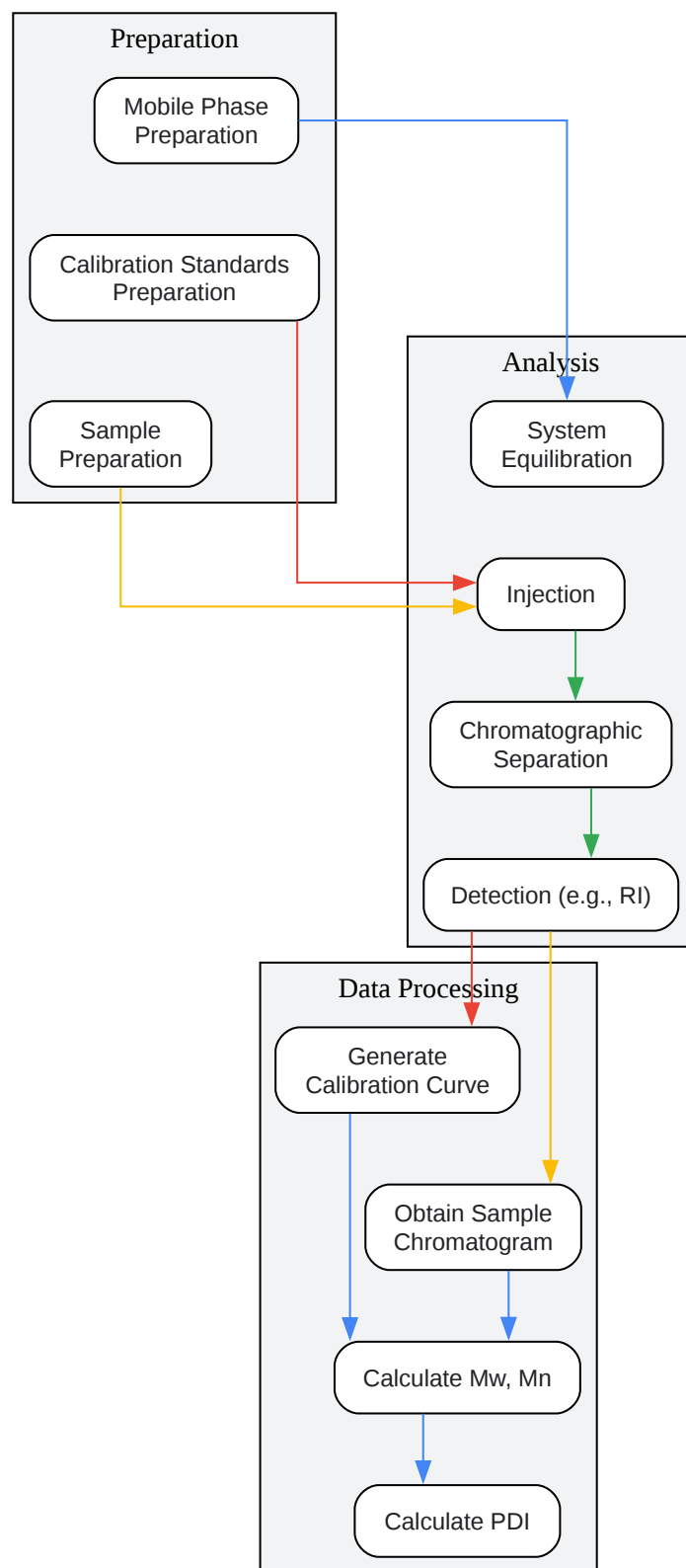
Methodology:

- **Mobile Phase Preparation:** The chosen mobile phase (e.g., THF) is filtered through a 0.22 μm filter and degassed prior to use to prevent interference with the detector baseline.

- Calibration:
 - A series of polymer standards (e.g., narrow polystyrene standards) with known molecular weights are dissolved in the mobile phase to create solutions of known concentrations.
 - These standards are injected into the GPC system to generate a calibration curve by plotting the logarithm of the molecular weight against the retention time.
- Sample Preparation:
 - A sample of **Benzyl-PEG15-alcohol** is accurately weighed and dissolved in the mobile phase to a known concentration (e.g., 1-2 mg/mL).
 - The sample solution is filtered through a 0.22 μm syringe filter to remove any particulate matter that could damage the column.
- GPC Analysis:
 - The GPC system is equilibrated with the mobile phase until a stable baseline is achieved.
 - The prepared sample solution is injected into the system.
 - The sample is eluted through the GPC columns, and the detector response is recorded as a function of retention time.
- Data Analysis:
 - The retention time of the **Benzyl-PEG15-alcohol** peak is determined from the resulting chromatogram.
 - Using the calibration curve, the molecular weight distribution of the sample is determined.
 - The number-average molecular weight (M_n), weight-average molecular weight (M_w), and the Polydispersity Index ($\text{PDI} = M_w/M_n$) are calculated by the chromatography data software.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the GPC/SEC experiment for the characterization of **Benzyl-PEG15-alcohol**.



[Click to download full resolution via product page](#)

GPC/SEC Experimental Workflow for Polymer Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SEC analysis by SPECIFIC POLYMERS [specificpolymers.com]
- 2. chempep.com [chempep.com]
- 3. PEG Linkers & Their Applications | Biopharma PEG [biochempeg.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Properties of Benzyl-PEG15-alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11932090#benzyl-peg15-alcohol-molecular-weight-and-polydispersity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com